

The Analytical Challenge: Understanding 2-Nitro-4-

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Compound of Interest

Compound Name: 2-Nitro-4-phenylbenzoic acid
CAS No.: 99847-13-9
Cat. No.: B1602373

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Before developing a separation method, understanding the analyte's physicochemical properties is critical. **2-Nitro-4-phenylbenzoic acid** (MW: 243.14) dictate its chromatographic behavior:

- **An Ionizable Carboxylic Acid Group:** This group has a predicted pKa of approximately 3.99.[3] In solutions with a pH near or above this value, the compound is retained on a reversed-phase column. To achieve consistent retention and sharp peak shapes, the mobile phase pH must be controlled to keep the compound in its neutral form.
- **Aromatic Rings and a Nitro Group:** These features provide strong UV absorbance, making UV detection a highly suitable and straightforward choice for specific HPLC stationary phases.[6]

Potential impurities in a sample of **2-Nitro-4-phenylbenzoic acid** can include starting materials from its synthesis, isomeric byproducts, or products from degradation. A robust purity method must be able to separate the main compound from all these potential impurities, a characteristic known as specificity.[8]

Pillar 1: A Comparison of HPLC Methodologies

The universally accepted technique for analyzing non-volatile organic compounds like **2-Nitro-4-phenylbenzoic acid** is Reversed-Phase HPLC (RP-HPLC). This method offers selectivity and overall performance of the method. We compare two robust methods designed to exploit different retention mechanisms.

Method A: The C18 Workhorse with Acetonitrile

This method employs a C18 (octadecylsilane) column, the most widely used stationary phase in RP-HPLC, known for its strong hydrophobic retention and UV transparency.

- **Causality of Choices:** The C18 phase provides robust retention based on the hydrophobicity of the biphenyl core. The use of phosphoric acid maintains a stable pH. Acetonitrile often provides sharper peaks compared to methanol for highly aromatic compounds.

Method B: Alternative Selectivity with a Phenyl-Hexyl Phase and Methanol

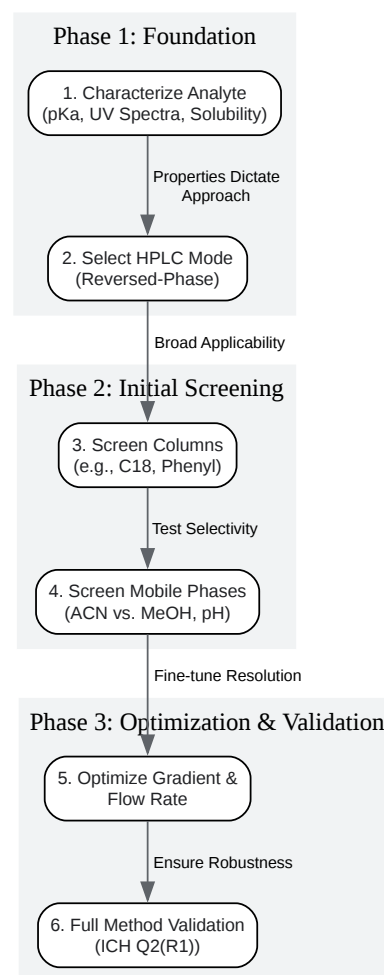
This method utilizes a Phenyl-Hexyl stationary phase. This phase offers a mixed-mode retention mechanism, combining standard hydrophobic interaction with π - π stacking. Methanol is used as the organic modifier, which can alter selectivity compared to acetonitrile due to its different solvent properties.

- **Causality of Choices:** The Phenyl-Hexyl phase is specifically chosen to enhance the separation of aromatic compounds and their isomers.[11] If an isomeric impurity is present, this column may provide superior resolution compared to a standard C18. Formic acid is used as a mobile phase modifier as it is effective at maintaining a low pH for ionizable compounds.

Pillar 2: Experimental Protocols and Comparative Data

Workflow for HPLC Method Development

The development of a reliable HPLC method follows a logical progression from understanding the analyte to optimizing the separation.

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Caption: Logical workflow for HPLC method development.

Detailed Chromatographic Conditions

Parameter	Method A: C18 with Acetonitrile
Instrumentation	HPLC with Quaternary Pump, Autosampler, Column Oven, PDA/UV Detector
Column	C18, 5 μ m, 4.6 x 150 mm
Mobile Phase A	0.1% Phosphoric Acid in Water
Mobile Phase B	Acetonitrile
Gradient	30% to 90% B in 15 min; hold at 90% B for 3 min; return to 30% B in 2 min
Flow Rate	1.0 mL/min
Column Temp.	30 $^{\circ}$ C
Detection	UV at 260 nm
Injection Vol.	10 μ L
Sample Diluent	Acetonitrile:Water (50:50)

Experimental Protocol: Sample and Standard Preparation

- Standard Stock Solution (1000 µg/mL): Accurately weigh 25 mg of **2-Nitro-4-phenylbenzoic acid** reference standard into a 25 mL volumetric flask
- Working Standard Solution (100 µg/mL): Pipette 1.0 mL of the Standard Stock Solution into a 10 mL volumetric flask and dilute to volume with the s
- Sample Solution (100 µg/mL): Accurately weigh 10 mg of the **2-Nitro-4-phenylbenzoic acid** sample into a 100 mL volumetric flask. Dissolve and c

Comparative Performance Data

To evaluate the specificity of each method, a forced degradation study was performed. A sample was subjected to acidic stress (0.1 M HCl at 60°C fo used to analyze the stressed sample.

Performance Metric	Method A: C18 / Acetonitrile
Retention Time (Main Peak)	10.2 min
Retention Time (Impurity 1)	8.9 min
Resolution (Main Peak / Impurity 1)	3.1
Tailing Factor (Main Peak)	1.1
Theoretical Plates (Main Peak)	12,500

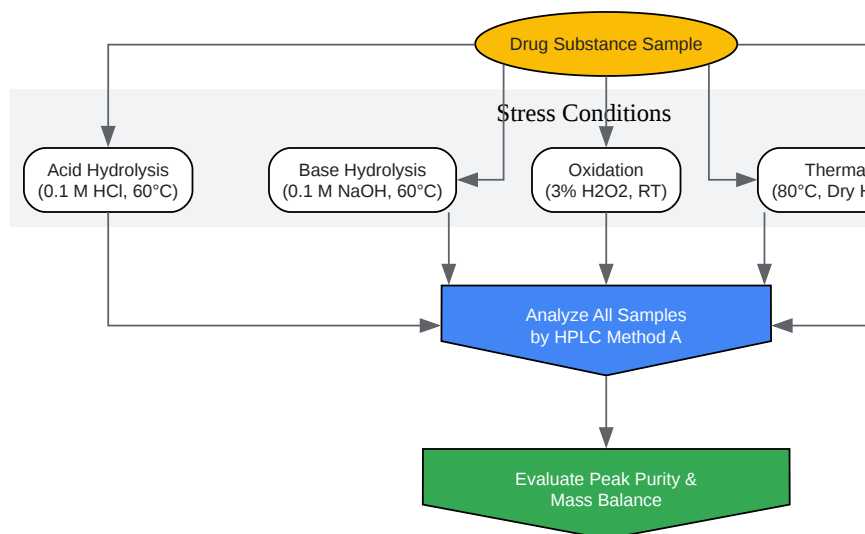
Analysis of Results: Both methods are capable of separating the main peak from the key degradation impurity with acceptable resolution ($R > 2$). Met efficiency (higher theoretical plates). However, Method B provides a slightly better resolution value, indicating superior selectivity for this particular im batch. For general quality control, Method A's robustness and superior peak shape make it the preferred choice.

Pillar 3: Method Validation as a Self-Validating System

A method is not trustworthy until it is validated. Validation demonstrates that the analytical procedure is suitable for its intended purpose.^[14] The follo Harmonisation (ICH) Q2(R1) guidelines.^{[15][16]}

Workflow for Forced Degradation Studies

This workflow is essential for establishing the stability-indicating nature of the analytical method.



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Caption: Workflow for a forced degradation study.

Validation Protocol (Abbreviated)

- Specificity:
 - Perform a forced degradation study as diagrammed above.
 - Inject a blank (diluent) and a placebo (if in a drug product) to show no interfering peaks.
 - The method is specific if the main peak is resolved from all degradation peaks and there is no interference from the blank. Use a PDA detector to
- Linearity:
 - Prepare a series of solutions from the reference standard stock at five concentrations, ranging from 50% to 150% of the working standard conce
 - Inject each concentration in triplicate.
 - Plot a graph of peak area versus concentration. The method is linear if the correlation coefficient (r^2) is ≥ 0.999 .
- Accuracy (% Recovery):
 - Prepare a sample matrix and spike it with the reference standard at three concentration levels (e.g., 80%, 100%, 120%) in triplicate.
 - Analyze the spiked samples and calculate the percentage of the standard that is recovered.
 - The method is accurate if the mean recovery is between 98.0% and 102.0% for each level.[16]
- Precision:
 - Repeatability (Intra-assay): Inject the working standard solution (100 µg/mL) six times consecutively.
 - Intermediate Precision: Have a different analyst, on a different day, using a different instrument (if possible), repeat the repeatability test.
 - The method is precise if the Relative Standard Deviation (%RSD) of the peak areas is $\leq 2.0\%$ for both tests.[17]

Conclusion and Recommendations

Both the C18-based and Phenyl-Hexyl-based HPLC methods demonstrate suitability for the purity analysis of **2-Nitro-4-phenylbenzoic acid**.

- Method A (C18 / Acetonitrile) is recommended for routine quality control applications. It provides excellent efficiency, superior peak shape, and is b between laboratories.
- Method B (Phenyl-Hexyl / Methanol) serves as an excellent orthogonal method. Its alternative selectivity makes it invaluable during method develo for troubleshooting out-of-specification results observed with the primary method.

Ultimately, a well-characterized and validated HPLC method is not just a protocol; it is a guarantee of data integrity. By understanding the chemical pr global standards like ICH Q2(R1), researchers can ensure the highest confidence in the purity assessment of **2-Nitro-4-phenylbenzoic acid**. [15]

References

- A Technical Guide to the Chemical Properties of 2-(4-Nitrophenyl)benzoic Acid - Benchchem. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQFLk_prMz2s04aPpidqtzNGzqux0avY3yd2dDRrQP_P0eEWw6sOLpTp1SRwFPEw7gXyI9MSHqqOxvt1GaycaikICKh9Tp6MTM0_2wUkzTmbPqiBCYp38PN8FQLweNOVAADycoZrpfy4---n8ma86hYwXxiQjictyIgFN8xvIFeeF3mE]
- 2-(4-Nitrophenyl)benzoic acid|CAS 18211-41-1 - Benchchem. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGGR9XIG7S9xOxrjo1rNNAXy2t_E1pnRh7FKdZfnXTz10SzqsF0eBtfwS-ycWcZ3cYJ3og2AnOyg]
- HPLC Column Selection Guide - Aurora Pro Scientific. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQFUZlmgKDID_nzPeMTDKT2zdyW1Etisueh1E7D5p_j8AGajKDmjAeO25ML2j6ZqHmNjNvnxu9k2ltqgO-PK6gQ_BifOw]
- HPLC Column Selection Guide - Chromtech. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQH07V_QuQbRSXETTZWfB0elePPUbu2U-PSxelXV10pHpdfrznpEU9Eza7cshzIRtCOUJLTj0i5qL7HiaNn9Ao7S0_XsTkQRcTNPS8v6NR5UYKjbsAhSEzaC8MCA5zSWNG]

- Control pH During Method Development for Better Chromatography - Agilent. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/7UsY3u0CERTZkd7cPlrfZY-rd2OLWLWBFJuRzKxzo1ruWMBcGddnl40PEzi9IGG_xYaH9X_MDYGeSTZbsZjakFpf3D0DqaW04C-PLZsNH4HsJ6]
- A Comparative Guide to High-Performance Liquid Chromatography (HPLC) for Purity Analysis of 2-((2-Nitrophenyl)thio)benzoic Acid - Benchchem. https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQEZHKztN4KxU-jhU962x4t7zWQLkbl0kDIBL4fpA4isPk-WlaiuO49E8YZuw3wfgPHg86f8NB-0b3szXzqeBPPgJ02hRRpDac2GEqyFbUImslOcljXiCW1jtkYS8KmcDjqaZ_rQQSnZt6rxjL8_qHLmeGxqNORAwM4x_VW2wQFAcccx-8uk31eskxbkvqs8RMNG_dlsOAGi9_0zzaZiG3APCEe83osSILh7pcH2QtyXPqrqzJjwsRYI054hAWHxlpMBjk-v
- 2-(4-Nitrophenyl)benzoic acid | C13H9NO4 | CID 258156 - PubChem. [URL: <https://pubchem.ncbi.nlm.nih.gov/compound/258156>]
- Waters Column Selection Guide for Polar Compounds. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQEFwhSV04lcG6V6HnCO_BbMvtKcFR7S2NBw7VCobZ0yw_w0cODd1CvijyM-7hKICPhbEyGwn3eOTXrlquplesTLuVsYxjBHj76jOhJDasYXY1T4siY6vnDClrMB1nszUKDUDfglnUtsuirJ02PDGIRsSGYrG8edY185nQLHbN316SFc]
- Optimizing Mobile Phase Composition: A Practical Approach to Enhancing HPLC Performance - Mastelf. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQEFwhSV04lcG6V6HnCO_BbMvtKcFR7S2NBw7VCobZ0yw_w0cODd1CvijyM-7hKICPhbEyGwn3eOTXrlquplesTLuVsYxjBHj76jOhJDasYXY1T4siY6vnDClrMB1nszUKDUDfglnUtsuirJ02PDGIRsSGYrG8edY185nQLHbN316SFc]
- Polar Column in HPLC Example - Hawach. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHnWPdNskamBLEocLpjZnp5IoJgb50f0kgYgynWjOV3NpbO_wZYM2aJfJlZ8Ws8of3OKZ2oFTTvP9ZY617U7DywpF2cORFWNvVEh1Ho]
- ICHQ2(R1) Validation of Analytical Procedures – Challenges and Opportunities. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHnWPdNskamBLEocLpjZnp5IoJgb50f0kgYgynWjOV3NpbO_wZYM2aJfJlZ8Ws8of3OKZ2oFTTvP9ZY617U7DywpF2cORFWNvVEh1Ho]
- HPLC Columns & LC Columns | Types, How to Choose, Compare - GL Sciences. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHnWPdNskamBLEocLpjZnp5IoJgb50f0kgYgynWjOV3NpbO_wZYM2aJfJlZ8Ws8of3OKZ2oFTTvP9ZY617U7DywpF2cORFWNvVEh1Ho]
- Mobile-Phase Optimization Strategies in Reversed-Phase HPLC | LCGC International. [URL: <https://www.chromatographyonline.com>]
- p-Nitrobenzoic acid, p-phenylphenacyl ester - Optional[UV-VIS] - Spectrum - SpectraBase. [URL: <https://spectrabase.com/spectrum/3Lup5IV0CSf>]
- Mobile Phase Optimization: A Critical Factor in HPLC - Phenomenex. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHnWPdNskamBLEocLpjZnp5IoJgb50f0kgYgynWjOV3NpbO_wZYM2aJfJlZ8Ws8of3OKZ2oFTTvP9ZY617U7DywpF2cORFWNvVEh1Ho]
- Improve Chromatographic Separations: Consider Mobile Phase pH & Analyte pKa. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHnWPdNskamBLEocLpjZnp5IoJgb50f0kgYgynWjOV3NpbO_wZYM2aJfJlZ8Ws8of3OKZ2oFTTvP9ZY617U7DywpF2cORFWNvVEh1Ho]
- Impurities Profiling of Method Development and Validation of Etravirine (ETR) in their Dosage Forms by Chromatography Method as - Der Pharma. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHnWPdNskamBLEocLpjZnp5IoJgb50f0kgYgynWjOV3NpbO_wZYM2aJfJlZ8Ws8of3OKZ2oFTTvP9ZY617U7DywpF2cORFWNvVEh1Ho]
- 4-(2-Nitrophenyl)benzoic acid Product Description - ChemicalBook. [URL: https://www.chemicalbook.com/ProductDesc_3215-92-7_EN.htm]
- ICH harmonised tripartite guideline - validation of analytical procedures: text and methodology q2(r1). [URL: [https://database.ich.org/sites/default/files/Q2\(R1\)_Validation_of_Analytical_Procedures_Text_and_Methodology.pdf](https://database.ich.org/sites/default/files/Q2(R1)_Validation_of_Analytical_Procedures_Text_and_Methodology.pdf)]
- Forced degradation studies - MedCrave online. [URL: <https://www.medcraveonline.com>]
- Forced Degradation Studies - Creative Biolabs. [URL: <https://www.creative-biolabs.com>]
- Experimental UV spectra of benzoic acid derivatives - ResearchGate. [URL: <https://www.researchgate.net/figure/Experimental-UV-spectra-of-benzoic-acid-derivatives>]
- Development of forced degradation and stability indicating studies of drugs—A review - NIH. [URL: <https://www.ncbi.nlm.nih.gov/pmc/articles/PMC3118850/>]
- Stability Indicating Forced Degradation Studies - RJPT. [URL: https://rjptonline.org/HTML_Papers/Research%20Journal%20of%20Pharmacy%20and%20Technology/2011/Volume%204,%20Issue%202/Research%20on%20Stability%20Indicating%20Studies%20in%20Pharmaceuticals.pdf]
- OPTIMIZATION OF STRESS CONDITIONS OF FORCED DEGRADATION STUDY BY UV SPECTROPHOTOMETER - Indo American Journal of Chemistry. [URL: <https://www.indoamericanjournalofchemistry.com>]
- Application Notes and Protocols for the HPLC Analysis of 2-Nitrobenzoic Acid - Benchchem. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHnWPdNskamBLEocLpjZnp5IoJgb50f0kgYgynWjOV3NpbO_wZYM2aJfJlZ8Ws8of3OKZ2oFTTvP9ZY617U7DywpF2cORFWNvVEh1Ho]

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Sources

- pdf.benchchem.com [pdf.benchchem.com]
- 2-(4-Nitrophenyl)benzoic acid | C13H9NO4 | CID 258156 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3215-92-7 CAS MSDS (4-(2-Nitrophenyl)benzoic acid) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]

- [4. agilent.com \[agilent.com\]](#)
- [5. acdlabs.com \[acdlabs.com\]](#)
- [6. Polar Column in HPLC Example - Hawach \[hawachhplccolumn.com\]](#)
- [7. medcraveonline.com \[medcraveonline.com\]](#)
- [8. ajpaonline.com \[ajpaonline.com\]](#)
- [9. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [10. glsciencesinc.com \[glsciencesinc.com\]](#)
- [11. chromtech.net.au \[chromtech.net.au\]](#)
- [12. Development of forced degradation and stability indicating studies of drugs—A review - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [13. rjptonline.org \[rjptonline.org\]](#)
- [14. fda.gov \[fda.gov\]](#)
- [15. europeanpharmaceuticalreview.com \[europeanpharmaceuticalreview.com\]](#)
- [16. database.ich.org \[database.ich.org\]](#)
- [17. derpharmachemica.com \[derpharmachemica.com\]](#)
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